

Sichere Entsorgung von Bariumcyanid: Ein Leitfaden für Laboratorien

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Barium cyanide

Cat. No.: B1221445

[Get Quote](#)

Wichtiger Hinweis: Bariumcyanid ist eine hochgiftige chemische Verbindung. Die unsachgemäße Handhabung und Entsorgung kann zu schwerwiegenden Gesundheits- und Umweltschäden führen. Diese Anleitung fasst die wesentlichen Sicherheits- und Entsorgungsverfahren zusammen und richtet sich an geschultes Personal in Forschung und Entwicklung. Beachten Sie stets die lokalen Vorschriften und die Sicherheitsdatenblätter der jeweiligen Chemikalien.

Bariumcyanid und seine wässrigen Lösungen sind aufgrund der Toxizität von Barium- und Cyanidionen als gefährlicher Abfall eingestuft.[1] Wasserlösliche Bariumverbindungen sind giftig.[2][3][4] Die Entsorgung erfordert besondere Sorgfalt, um die Freisetzung von giftigem Blausäuregas (Cyanwasserstoff) zu verhindern, das bei Kontakt mit Säuren entsteht.[5] Daher muss bei der Handhabung von Cyanidlösungen stets ein alkalischer pH-Wert von über 8 sichergestellt werden.[6]

Persönliche Schutzausrüstung (PSA)

Vor Beginn jeglicher Arbeiten mit Bariumcyanid ist die korrekte persönliche Schutzausrüstung anzulegen.

PSA-Komponente	Spezifikation
Augenschutz	Dicht schließende Schutzbrille
Handschutz	Chemikalienbeständige Handschuhe (z. B. aus Nitrilkautschuk)
Körperschutz	Laborkittel, ggf. Chemikalienschutzanzug
Atemschutz	Arbeiten nur im gut ziehenden Abzug

Entsorgungsprotokoll für Bariumcyanid

Die Entsorgung von Bariumcyanid kann auf zwei Wegen erfolgen: als Feststoff oder nach chemischer Umwandlung in Lösung. Kleinere Mengen können im Labor behandelt werden, während bei größeren Mengen eine spezialisierte Sonderabfallentsorgungsstelle kontaktiert werden muss.^[7]

Option 1: Entsorgung als Feststoff (bevorzugt für reine Substanz)

Reines Bariumcyanid sollte als Einzelchemikalie ohne Vorbehandlung entsorgt werden.^[6]

- Verpackung: Geben Sie das Bariumcyanid in einen dafür vorgesehenen, dicht verschließbaren und ordnungsgemäß gekennzeichneten Behälter für gefährliche Abfälle.
- Kennzeichnung: Beschriften Sie den Behälter deutlich mit "Bariumcyanid, giftig" und den entsprechenden Gefahrensymbolen.
- Lagerung: Lagern Sie den Behälter an einem kühlen, trockenen und gut belüfteten Ort, getrennt von Säuren und anderen unverträglichen Chemikalien.
- Abholung: Übergeben Sie den Abfall an ein zertifiziertes Entsorgungsunternehmen.

Option 2: Chemische Behandlung von Bariumcyanid-Lösungen

Cyanidhaltige Lösungen können vor der Entsorgung behandelt werden, um die Toxizität zu reduzieren und Entsorgungskosten zu sparen.^[6] Dies sollte nur von erfahrenem Personal unter einem Abzug durchgeführt werden.

Methode A: Oxidation mit Natriumhypochlorit

Bei dieser Methode wird das Cyanid zu weniger toxischem Cyanat oxidiert.

- Alkalisches Milieu sicherstellen: Überprüfen Sie den pH-Wert der Bariumcyanid-Lösung und stellen Sie sicher, dass er über 10 liegt. Gegebenenfalls mit Natronlauge anpassen.
- Oxidationsmittel zugeben: Geben Sie langsam und unter Rühren einen Überschuss an wässriger Natriumhypochlorit-Lösung (handelsübliche Bleichlauge) hinzu.[8]
- Reaktionszeit: Lassen Sie die Mischung für mindestens 24 Stunden unter Rühren reagieren, um eine vollständige Oxidation des Cyanids zu gewährleisten.[7]
- Bariumfällung: Nach der vollständigen Cyanid-Oxidation kann das Barium durch Zugabe von verdünnter Schwefelsäure als schwerlösliches und ungiftiges Bariumsulfat ausgefällt werden.[2][3]
- Filtration: Filtrieren Sie den Bariumsulfat-Niederschlag ab.
- Entsorgung: Der Bariumsulfat-Niederschlag kann nach Trocknung dem normalen Laborabfall zugeführt werden (lokale Vorschriften prüfen). Die verbleibende cyanidfreie Lösung wird nach pH-Neutralisation dem Abwasser zugeführt.

Methode B: Fällung mit Eisen(II)-sulfat

Diese Methode wandelt das Cyanid in den stabilen und weniger toxischen Berliner-Blau-Komplex um.

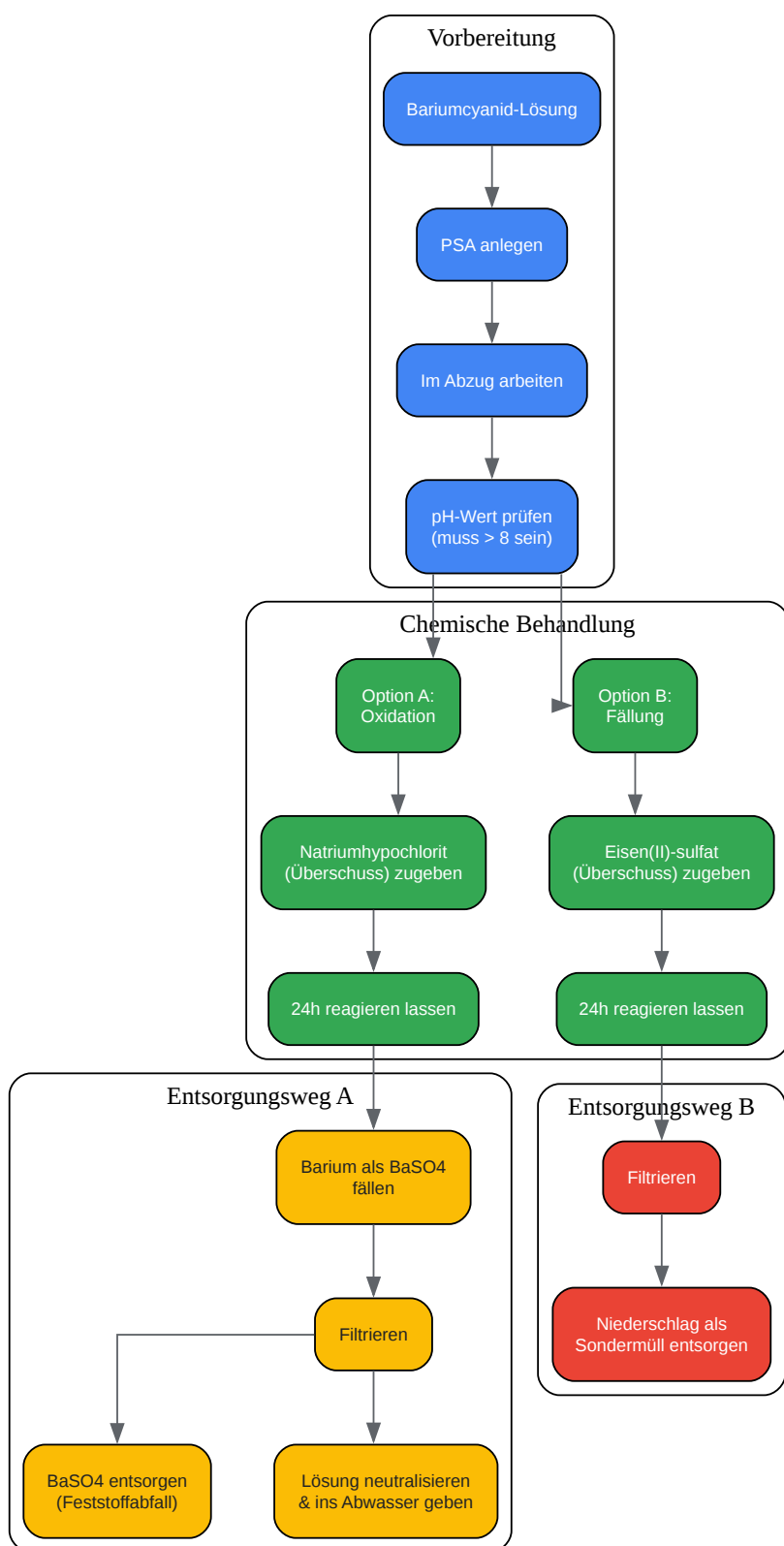
- Alkalisches Milieu: Stellen Sie auch hier sicher, dass der pH-Wert der Lösung alkalisch ist.
- Fällungsmittel zugeben: Geben Sie eine wässrige Lösung von Eisen(II)-sulfat im Überschuss zur Bariumcyanid-Lösung.[7]
- Reaktionszeit: Lassen Sie die Reaktion für mindestens 24 Stunden laufen.[7]
- Filtration: Der entstandene Niederschlag (eine Mischung aus Berliner Blau und Bariumverbindungen) wird abfiltriert.

- Entsorgung: Der abfiltrierte Niederschlag wird als cyanidhaltiger Sonderabfall entsorgt. Eine anschließende Oxidation ist nicht möglich.[6]

Verhaltensregeln im Notfall

Notfallsituation	Vorgehensweise
Verschütten von Feststoff	Substanz vorsichtig trocken aufnehmen, nicht stauben. In einen geeigneten Behälter für Sondermüll geben.[8]
Verschütten von Lösung	Mit einem flüssigkeitsbindenden Material (z. B. Sand) aufnehmen. Den kontaminierten Bereich anschließend dekontaminieren.
Hautkontakt	Betroffene Stellen sofort und gründlich mit viel Wasser und Seife abwaschen.[6] Kontaminierte Kleidung sofort ausziehen.[6][8]
Augenkontakt	Mindestens 15 Minuten bei geöffnetem Lidsplatt mit viel Wasser spülen und sofort einen Arzt aufsuchen.[6][8]
Einatmen	Betroffene Person sofort an die frische Luft bringen und umgehend einen Arzt rufen.[6][8]

Logischer Arbeitsablauf für die Entsorgung von Bariumcyanid-Lösungen



[Click to download full resolution via product page](#)

Abbildung 1: Schematischer Ablauf der Entsorgung von Bariumcyanid-Lösungen.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. de.ahsanji.com [de.ahsanji.com]
- 2. Barium – Wikipedia [de.wikipedia.org]
- 3. Barium [chemie.de]
- 4. Barium - Verwendung, Flammenfärbung & Co. | Chemie-Azubi [chemie-azubis.de]
- 5. Cyanide – Wikipedia [de.wikipedia.org]
- 6. bcp.fu-berlin.de [bcp.fu-berlin.de]
- 7. uni-bielefeld.de [uni-bielefeld.de]
- 8. Anweisung zur Handhabung Kaliumcyanid [chemikalienlexikon.de]
- To cite this document: BenchChem. [Sichere Entsorgung von Bariumcyanid: Ein Leitfaden für Laboratorien]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1221445#barium-cyanide-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com